

# 4'-Nitro-[1,1'-biphenyl]-4-ol safety and hazards

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## Compound of Interest

Compound Name: **4-Hydroxy-4'-nitrobiphenyl**

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## Chemical Identification and Physical Properties

4'-Nitro-[1,1'-biphenyl]-4-ol, also known as **4-Hydroxy-4'-nitrobiphenyl**, is a specialized organic compound used as an intermediate in various chemical syntheses, including pharmaceuticals and dyes.[\[1\]](#)

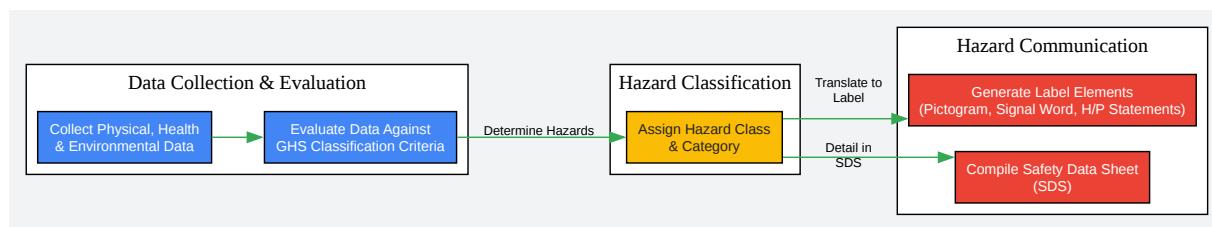
Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>9</sub> NO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	215.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	3916-44-7	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to light brown crystalline powder	<a href="#">[1]</a>
Melting Point	198–202°C	<a href="#">[1]</a>
Solubility	Low solubility in water; Soluble in ethanol, acetone, and dimethyl sulfoxide (DMSO)	<a href="#">[1]</a>
Storage Temperature	Room Temperature, Sealed in Dry Conditions	

## GHS Hazard Classification and Labeling

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Element	Classification	Details	Source
Pictogram	GHS07 (Exclamation Mark)		
Signal Word	Warning	[2]	
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[2]	
Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362	A combination of prevention, response, and storage statements.	[2]

Below is a diagram illustrating the general workflow for GHS hazard communication.



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#### GHS Hazard Communication Workflow

## Toxicological Information

While specific toxicological studies like LD50 or LC50 values for 4'-Nitro-[1,1'-biphenyl]-4-ol are not detailed in the provided results, the GHS classification indicates significant health hazards upon contact. The chemical, physical, and toxicological properties have not been thoroughly investigated.

#### Key Health Effects:

- Skin Irritation: Causes skin irritation upon contact.[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.

## Handling, Storage, and Personal Protection

Proper handling and storage are critical to minimize exposure risks.

Aspect	Recommendation	Source
Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Wear suitable protective clothing, gloves, and eye/face protection. Wash skin thoroughly after handling.	[3]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep sealed in dry, room temperature conditions.	[3]
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear safety glasses with side-shields or goggles. Skin Protection: Wear protective gloves and clothing to prevent skin exposure. Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or irritation is experienced.	[4]

## First-Aid Measures

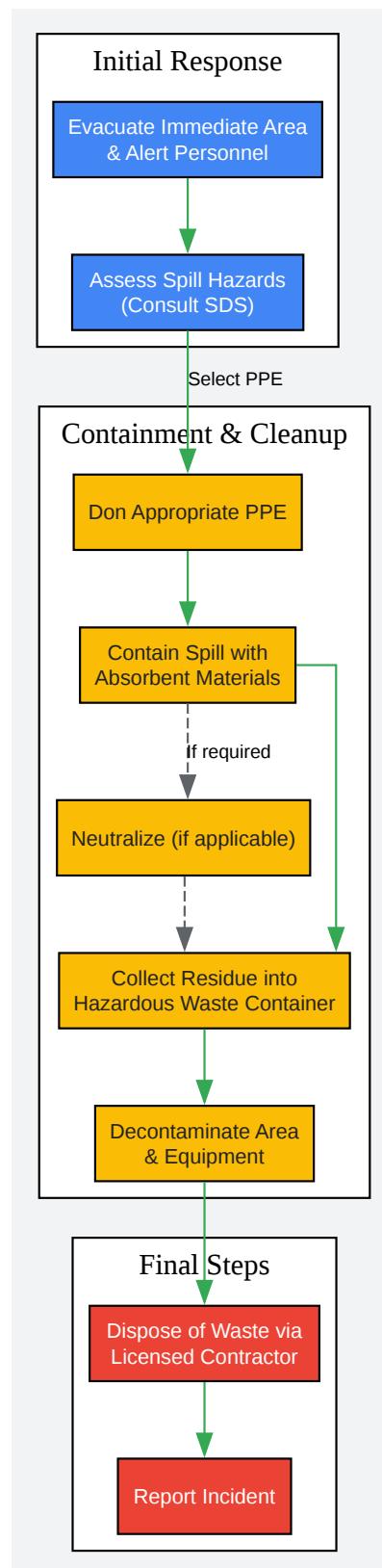
Immediate and appropriate first-aid is crucial in the event of accidental exposure.

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[3][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician if irritation develops or persists.	[5][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician.	[4][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.	[3][5]

## Accidental Release and Fire-Fighting Measures

Scenario	Protocol	Source
Accidental Release (Spill)	Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal. Prevent product from entering drains.	[7][8]
Fire-Fighting	Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Wear self-contained breathing apparatus for firefighting if necessary.	[3][8]
Hazardous Combustion Products	May produce carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).	[8]

The diagram below outlines a standard workflow for responding to a chemical spill.

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### Chemical Spill Response Workflow

## Transportation Information

Due to its nitro group, this compound is classified as a hazardous chemical for transportation.

- UN Hazard Class: 6.1 (Toxic Substances)[[1](#)]

Proper labeling and handling procedures must be followed to ensure safe transportation.[[1](#)]

## Experimental Protocols

Specific toxicological testing protocols for 4'-Nitro-[1,1'-biphenyl]-4-ol are not publicly available. The hazard classifications (e.g., H315: Causes skin irritation) are determined through standardized tests. The following is a representative methodology based on the OECD Guideline 404 for an Acute Dermal Irritation/Corrosion study, which would be used to establish a skin irritation classification.

**Objective:** To determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

**Principle:** A test substance is applied in a single dose to the skin of an experimental animal (typically an albino rabbit). The site is observed for dermal reactions at specified intervals.

**Methodology:**

- **Animal Selection:** Healthy, young adult albino rabbits are used. The fur is clipped from the dorsal area of the trunk approximately 24 hours before the test.
- **Test Substance Application:**
  - A dose of 0.5 g (for solids) of the test substance is moistened with a small amount of a suitable vehicle (e.g., water) to form a paste.
  - The substance is applied to a small area (approx. 6 cm<sup>2</sup>) of the clipped skin.
  - The treated area is covered with a gauze patch and secured with non-irritating tape.
- **Exposure Duration:** The exposure period is typically 4 hours. After exposure, the patch and any residual test substance are removed.

- Observation:
  - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
  - Scoring of skin reactions is performed according to a standardized grading scale (e.g., Draize scale).
- Data Analysis & Classification:
  - The mean scores for erythema and edema are calculated for each observation time.
  - The substance is classified as a skin irritant (Category 2, corresponding to H315) if the mean score for either erythema or edema is  $\geq 2.3$  but  $< 4.0$ , or if other specific criteria for persistent inflammation are met.
  - If severe, irreversible tissue damage (necrosis) is observed, the substance is classified as corrosive.

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